

1,12-Dodecanediamine analytical characterization methods

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Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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Basic Properties of 1,12-Dodecanediamine

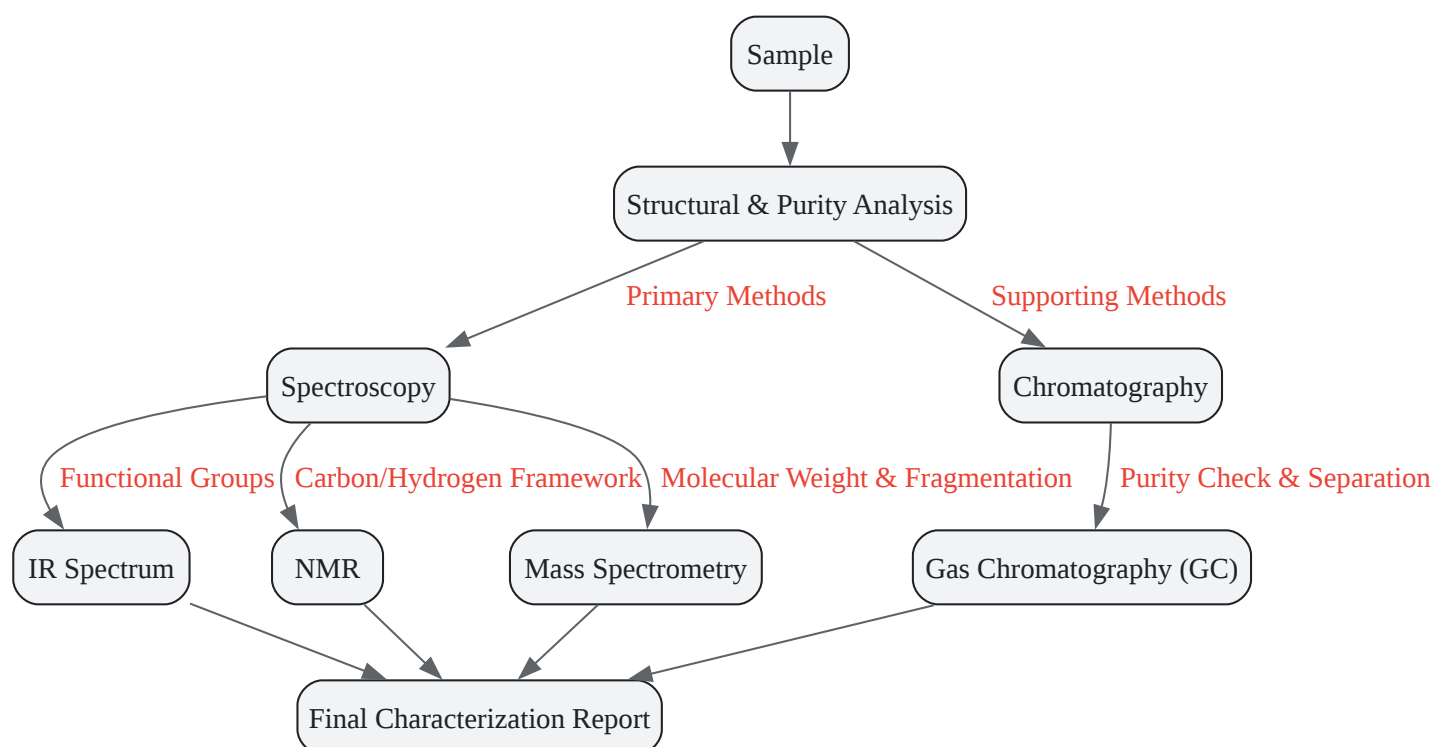
The table below summarizes key identifying information and physical properties for **1,12-Dodecanediamine**.

Property	Value / Description
Chemical Formula	$C_{12}H_{28}N_2$ [1]
Molecular Weight	200.36 g/mol [1] [2]
CAS Registry Number	2783-17-7 [1] [2]
Other Names	Dodecamethylenediamine, 1,12-Diaminododecane [1] [2]
Appearance	White to almost white powder to lump [2]
Purity	>98.0% [2]
Melting Point	70 °C [2]
Boiling Point	145 °C at 2 mmHg [2]

Property	Value / Description
Solubility	Soluble in Ethanol [2]

Ideas for Analytical Characterization

While the search results lack explicit experimental protocols for **1,12-Dodecanediamine**, they point to common techniques used for organic compound characterization. The following diagram outlines a potential workflow for its full analysis.



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The specific application of these techniques would typically include:

- **Infrared (IR) Spectroscopy:** As noted for a related compound, IR spectroscopy is a standard method for identifying functional groups, such as the N-H and C-N bonds in the amine groups [3].
- **Gas Chromatography (GC):** This technique is listed as a method for establishing purity (Purity(GC)) [2]. The retention index data for the similar hydrocarbon **Dodecane** (C₁₂H₂₆) on non-polar columns provides a useful reference for how GC methods can be applied to C12 compounds [4].
- **Other Standard Techniques:** Although not detailed in the search results for this specific compound, **Nuclear Magnetic Resonance (NMR) spectroscopy** and **Mass Spectrometry (MS)** are universally employed for definitive structural confirmation and molecular weight verification, respectively.

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References

1. 1,12-Dodecanediamine - the NIST WebBook [webbook.nist.gov]
2. 1,12-Diaminododecane 2783-17-7 | TCI AMERICA [tcichemicals.com]
3. 4,9-Dioxa-1,12-dodecanediamine - the NIST WebBook [webbook.nist.gov]
4. Dodecane - the NIST WebBook [webbook.nist.gov]

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